

2-Bromo-4-chlorobenzaldehyde physical properties

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Compound of Interest

Compound Name: **2-Bromo-4-chlorobenzaldehyde**

Cat. No.: **B1282380**

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-4-chlorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-4-chlorobenzaldehyde**, a key intermediate in various organic synthesis applications. The information presented herein is intended to support research, development, and quality control activities.

Core Physical and Chemical Properties

2-Bromo-4-chlorobenzaldehyde is a substituted aromatic aldehyde containing both bromine and chlorine atoms on the benzene ring. Its chemical structure influences its physical properties and reactivity.

Table 1: Summary of Physical and Chemical Properties of **2-Bromo-4-chlorobenzaldehyde**

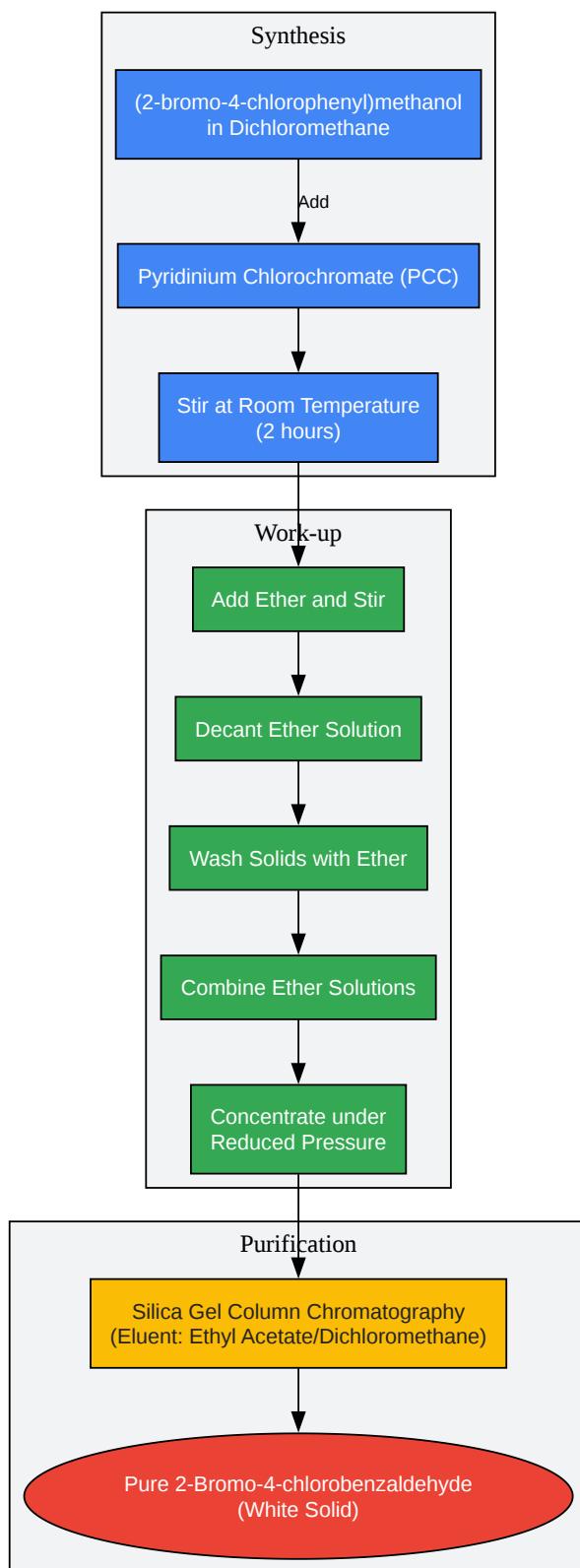
Property	Value	Source(s)
CAS Number	84459-33-6	[1] [2] [3]
Molecular Formula	C ₇ H ₄ BrClO	[1] [2] [3] [4]
Molecular Weight	219.46 g/mol	[1] [2] [5]
Appearance	White to orange to green powder/crystal	[6]
Melting Point	68-73 °C	[1] [7]
Boiling Point	264.6 ± 20.0 °C (Predicted)	[8]
Density	1.698 ± 0.06 g/cm ³ (Predicted)	[8]
Solubility	Insoluble in water, soluble in organic solvents. [9]	

Experimental Protocols for Property Determination

Accurate determination of physical properties requires a pure sample. The following section details the synthesis and purification of **2-Bromo-4-chlorobenzaldehyde**, followed by standardized protocols for measuring its key physical properties.

Synthesis and Purification Workflow

A pure sample of **2-Bromo-4-chlorobenzaldehyde** can be synthesized and purified to ensure accurate physical property measurements. A common method involves the oxidation of (2-bromo-4-chlorophenyl)methanol.



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Caption: Synthesis and Purification Workflow for **2-Bromo-4-chlorobenzaldehyde**.

Protocol for Synthesis and Purification: A general procedure for the synthesis of **2-Bromo-4-chlorobenzaldehyde** involves the oxidation of (2-bromo-4-chlorophenyl)methanol.[10]

- Pyridinium chlorochromate is added to a solution of 2-bromo-4-chlorobenzyl alcohol in dichloromethane.[10]
- The reaction mixture is stirred at room temperature for 2 hours.[10]
- Upon completion, ether is added, and stirring continues for another 20 minutes.[10]
- The mixture is then poured into ether, and the remaining solid is washed twice with ether.[10]
- All ether solutions are combined and concentrated under reduced pressure.[10]
- The resulting crude product is purified by silica gel column chromatography to yield pure **2-bromo-4-chlorobenzaldehyde** as a white solid.[10]

Melting Point Determination

The melting point of a pure crystalline solid is a sharp, characteristic temperature range at which the solid transitions to a liquid.

Protocol:

- A small amount of finely powdered, dry **2-Bromo-4-chlorobenzaldehyde** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.[11]
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[9] For a pure compound, this range is typically narrow.[11]

Boiling Point Determination

While **2-Bromo-4-chlorobenzaldehyde** is a solid at room temperature, its predicted boiling point is high. The determination of the boiling point for such a high-boiling compound requires specific laboratory techniques.

Protocol (Capillary Method):

- A small amount of the liquid (melted) compound is placed in a small test tube or fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the liquid.
- The apparatus is heated slowly and uniformly.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted; this is the boiling point.

Density Determination

The density of a solid organic compound can be determined using the liquid displacement method.

Protocol (Liquid Displacement Method):

- Weigh a sample of **2-Bromo-4-chlorobenzaldehyde** accurately.
- Select a liquid in which the compound is insoluble.
- Add a known volume of the selected liquid to a graduated cylinder.
- Carefully add the weighed solid to the graduated cylinder and ensure it is fully submerged.
- The increase in the liquid level represents the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.

Solubility Determination

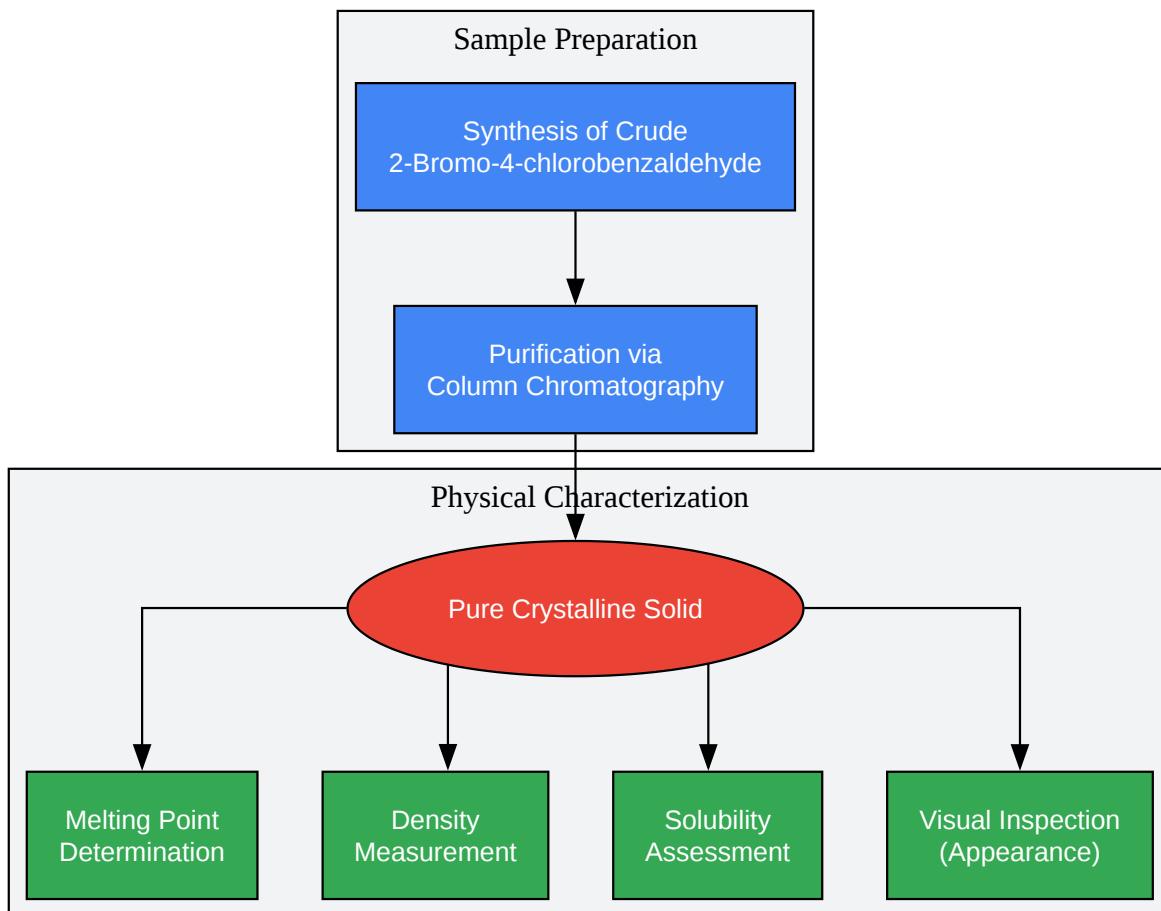
A qualitative assessment of solubility in various solvents provides insight into the compound's polarity and potential applications in different reaction media.

Protocol:

- Place a small, measured amount (e.g., 10 mg) of **2-Bromo-4-chlorobenzaldehyde** into a series of test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Agitate each mixture vigorously for a set period (e.g., 60 seconds).[\[1\]](#)
- Observe whether the solid dissolves completely, partially, or not at all.
- Record the compound as soluble, partially soluble, or insoluble in each solvent.

Logical Workflow for Physical Characterization

The determination of the physical properties of **2-Bromo-4-chlorobenzaldehyde** follows a logical progression from obtaining a pure sample to conducting specific measurements.



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Caption: Logical Workflow for the Physical Characterization of **2-Bromo-4-chlorobenzaldehyde**.

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